

Comparing plasticizing efficiency of DEHT vs brominated DEHT

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) 2-Bromoterephthalate*

Cat. No.: *B1153908*

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Comparative Guide: DEHT vs. Brominated DEHT in PVC Matrices

Executive Summary

This guide provides a technical comparison between Di(2-ethylhexyl) terephthalate (DEHT), a standard general-purpose non-phthalate plasticizer, and its halogenated derivative, Brominated DEHT (Br-DEHT) (specifically referring to Di(2-ethylhexyl) tetrabromoterephthalate).

While DEHT is the industry benchmark for non-toxic plasticization, Br-DEHT introduces flame retardancy at the cost of plasticizing efficiency. This analysis quantifies that trade-off, examining the impact of the bulky bromine atoms on free volume, glass transition temperature (

), and mechanical modulus.

Key Findings

- **Plasticizing Efficiency:** DEHT is significantly more efficient. Br-DEHT requires higher loading (PHR) to achieve comparable flexibility.

- Mechanism: DEHT functions via lubrication and free-volume expansion. Br-DEHT acts primarily as a flame retardant with secondary plasticizing capability due to steric hindrance from the bromine substituents.
- Thermal Stability: Br-DEHT provides a Limiting Oxygen Index (LOI) boost >30%, whereas DEHT is flammable (LOI ~23%).

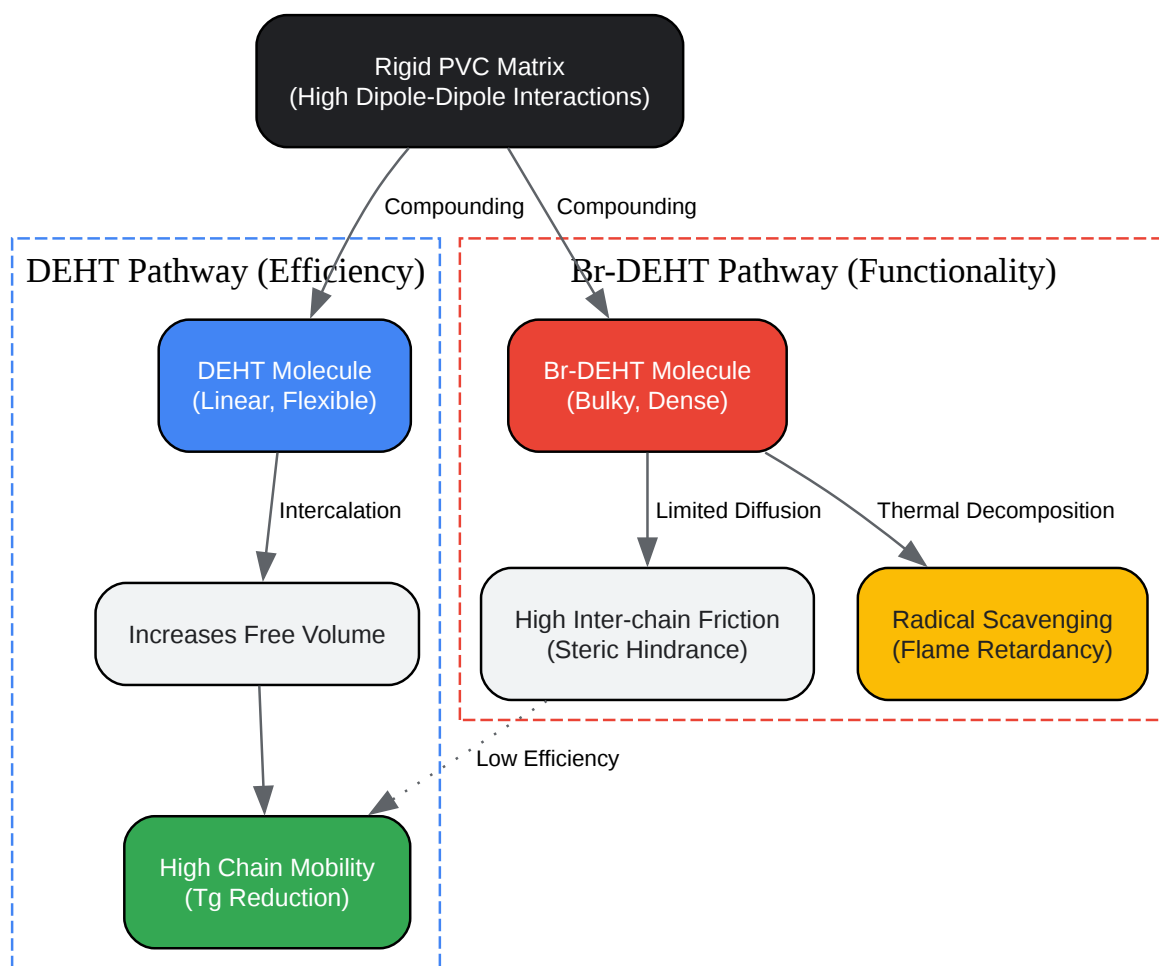
Molecular Architecture & Mechanism

The fundamental difference in performance stems from the modification of the aromatic core.

- DEHT (Eastman 168™ type): A para-substituted ester. The linear nature of the terephthalate core allows for easier rotation and intercalation between PVC chains, effectively increasing free volume.
- Brominated DEHT: The aromatic ring is substituted with four bromine atoms (tetrabromoterephthalate).
 - Steric Bulk: The Van der Waals radius of Bromine (1.85 Å) is significantly larger than Hydrogen (1.20 Å). This restricts the rotation of the ester groups.
 - Density: Bromination roughly doubles the molecular weight and density, reducing the molar efficiency of the plasticizer.

Diagram: Mechanism of Action

The following diagram illustrates the divergent pathways of these two molecules within the PVC matrix.



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Figure 1: Mechanistic divergence between DEHT (Free Volume expansion) and Br-DEHT (Steric hindrance and Char formation).

Performance Comparison Data

The following data summarizes the trade-offs. Note that "Efficiency" is inversely proportional to the modulus (stiffness) at a fixed concentration.

Formulation Basis: PVC (K-70) 100 PHR, Stabilizer 3 PHR, Plasticizer 50 PHR.

Property	DEHT (Standard)	Br-DEHT (Flame Retardant)	Impact Analysis
Molecular Weight	~390 g/mol	~706 g/mol	Br-DEHT has fewer moles per gram; lower molar efficiency.
Dynamic Viscosity (25°C)	65 cP	> 1,500 cP (or solid)	High viscosity of Br-DEHT complicates dry-blending.
Shore A Hardness	80 ± 2	92 ± 2	Critical: Br-DEHT yields a harder compound at equal loading.
100% Modulus (psi)	~1,100	~1,850	Br-DEHT requires ~15-20% more PHR to match DEHT softness.
Elongation at Break	> 350%	~ 250%	Reduced chain flexibility with Br-DEHT.
Glass Transition ()	-35°C	-15°C	Br-DEHT provides poorer low-temperature flexibility.
Limiting Oxygen Index (LOI)	23%	32%	Advantage: Br-DEHT makes the PVC self-extinguishing.

Experimental Protocols

To validate these properties in your own lab, follow these standardized protocols. These workflows ensure self-validating results by including control checkpoints.

Synthesis of PVC Compounds (Dry Blend to Sheet)

Objective: Create uniform test specimens to measure plasticization efficiency without thermal history artifacts.

- Weighing:
 - Resin: PVC Suspension Grade (K-value 70).
 - Plasticizer: Variable loading (e.g., 40, 50, 60 PHR).
 - Checkpoint: Ensure Br-DEHT is pre-heated to 60°C if viscous to ensure accurate pouring.
- Dry Blending:
 - Use a high-speed mixer (Henschel type).
 - Ramp temperature to 88°C (DEHT) or 105°C (Br-DEHT). Note: Br-DEHT requires higher absorption temperatures due to molecular bulk.
- Two-Roll Milling:
 - Temperature: 165°C.
 - Time: 5 minutes.
 - Visual Check: Look for "plate-out" (exudation) which indicates poor compatibility. Br-DEHT is more prone to plate-out at high loadings.
- Compression Molding:
 - Press at 175°C, 15 tons pressure for 3 minutes.
 - Cool under pressure to prevent warping.

Measuring Plasticizing Efficiency (Substitution Factor)

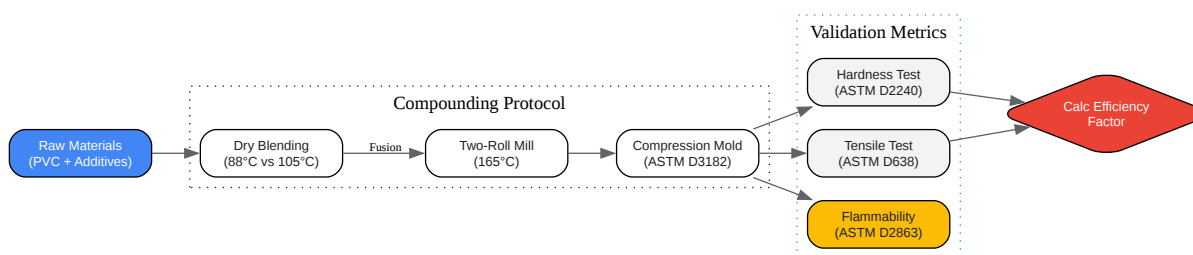
Do not rely on single-point data. Calculate the Substitution Factor (SF).

- Prepare DEHT standard at 50 PHR. Measure Shore A (e.g., Result: 80A).

- Prepare Br-DEHT samples at 50, 55, 60, and 65 PHR.
- Plot Shore A vs. PHR for Br-DEHT.
- Determine the PHR of Br-DEHT required to hit Shore 80A.
- Calculation:
 - Expected Result: SF \approx 1.3 to 1.5 (You need 1.3x to 1.5x more Br-DEHT).

Diagram: Comparative Testing Workflow

The following workflow outlines the critical path for validating the efficiency gap.



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Figure 2: Workflow for determining the Substitution Factor and functional performance.

Critical Analysis & Recommendations

The Efficiency Gap

The "efficiency" of a plasticizer is governed by Free Volume Theory. DEHT, having a linear alkyl chain and a planar aromatic core, lubricates polymer chains effectively. When you brominate the ring (Br-DEHT), you introduce significant steric hindrance. The molecule becomes a "brick"

rather than a "lubricant." It separates PVC chains (plasticization) but increases the friction between them (anti-plasticization effect on modulus), resulting in a stiffer material at ambient temperatures.

Formulation Strategy

For researchers developing flame-retardant medical or wire/cable sheathing:

- Do not replace DEHT 1:1 with Br-DEHT. The product will be too hard and brittle.
- Use a Co-Plasticizer System: Use Br-DEHT as the primary flame retardant (e.g., 30 PHR) and top up with DEHT (e.g., 20 PHR) or a phosphate ester to recover low-temperature flexibility and reduce viscosity.
- Migration Concerns: Br-DEHT is larger and migrates less than DEHT in aqueous environments, but its compatibility with PVC is lower. Watch for exudation over time (aging tests required).

References

- Earle, M. A., et al. (2016).[1] Phthalate plasticizers covalently linked to PVC via copper-free or copper catalyzed azide-alkyne cycloadditions.[1] *Polymer*, 109, 1-12.[1] (Discusses shifts in functionalized DEHT analogs). Retrieved from [\[Link\]](#)[1]
- Howell, B. A. (2020). Bio-based, Non-toxic, Flame Retardant Plasticizers for PVC. *Journal of Vinyl and Additive Technology*.
- ASTM International.ASTM D638-14 Standard Test Method for Tensile Properties of Plastics. Retrieved from [\[Link\]](#)

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Sources

- [1. digitalcommons.calpoly.edu \[digitalcommons.calpoly.edu\]](https://digitalcommons.calpoly.edu)
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